

# 4-Bromo-2-iodophenol safety data sheet and handling precautions

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## Compound of Interest

Compound Name: **4-Bromo-2-iodophenol**

Cat. No.: **B1279099**

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An In-depth Technical Guide to the Safe Handling of **4-Bromo-2-iodophenol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **4-Bromo-2-iodophenol** (CAS No. 207115-22-8). Due to the limited availability of a dedicated Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from publicly available data for **4-Bromo-2-iodophenol** and structurally similar compounds, including 4-Bromophenol and 4-Bromo-2-chlorophenol. This information is intended to promote safe laboratory practices for researchers and professionals in drug development.

## Chemical Identification and Properties

| Property          | Value  | Source  |
|-------------------|--|---|
| Chemical Name     | 4-Bromo-2-iodophenol                                 | PubChem <a href="#">[1]</a>                           |
| CAS Number        | 207115-22-8  | PubChem <a href="#">[1]</a>                           |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> BrI <sub>0</sub>       | PubChem <a href="#">[1]</a>                           |
| Molecular Weight  | 298.90 g/mol   | PubChem <a href="#">[1]</a>                           |
| Appearance        | White to light yellow or light orange powder/crystal | Tokyo Chemical Industry Co., Ltd. <a href="#">[2]</a> |
| Melting Point     | 72.0 to 76.0 °C                                      | Tokyo Chemical Industry Co., Ltd. <a href="#">[2]</a> |

## Hazard Identification and GHS Classification

**4-Bromo-2-iodophenol** is classified as a hazardous substance. The primary hazards are skin and eye irritation[\[1\]](#).

GHS Classification:[\[1\]](#)

| Hazard Class                      | Category   |
|-----------------------------------|------------|
| Skin Corrosion/Irritation         | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2 |

Signal Word: Warning[\[1\]](#)

Hazard Statements:[\[1\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:[\[1\]](#)

- P264: Wash skin thoroughly after handling.

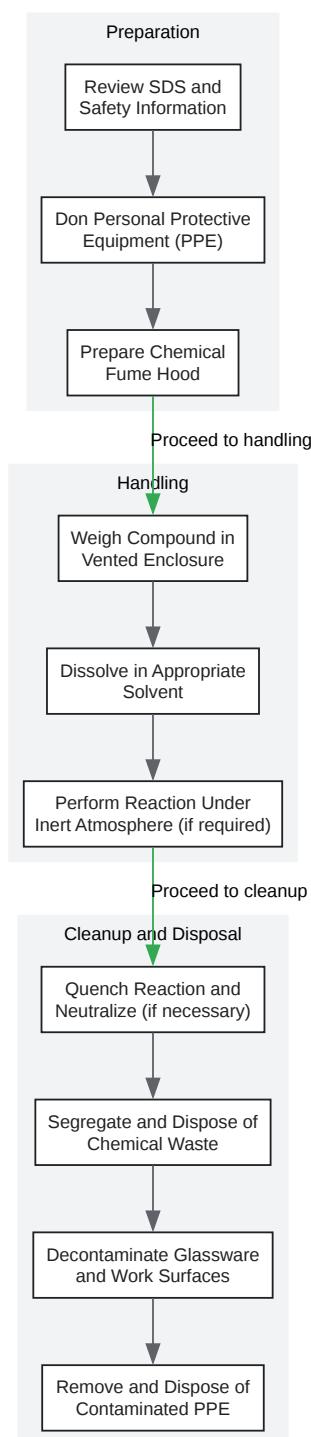
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P317: If eye irritation persists: Get medical help.
- P362+P364: Take off contaminated clothing and wash it before reuse.

While specific toxicity data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **4-Bromo-2-iodophenol** is not readily available, data for the related compound 4-bromo-2-chlorophenol indicates oral toxicity (LD50: 500 mg/kg)[3]. It is prudent to handle **4-Bromo-2-iodophenol** with similar precautions.

## Experimental Handling and Safety Precautions

A standardized workflow is critical to ensure safety when handling **4-Bromo-2-iodophenol** in a laboratory setting. The following diagram outlines a recommended procedure.

## Experimental Workflow for Handling 4-Bromo-2-iodophenol

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Caption: A logical workflow for the safe laboratory handling of **4-Bromo-2-iodophenol**.

## Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[4].
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area[5].

## Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield[4].
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of them properly after handling the compound[4].
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact[5].

## Handling and Storage

- Avoid creating dust when handling the solid form[4].
- Keep the container tightly closed and store it in a cool, dry, and well-ventilated place[4].
- The compound may be light-sensitive; store it in a dark place[6].
- Avoid contact with strong oxidizing agents[5].

## First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

| Exposure Route | First-Aid Protocol  |
|----------------|---|
| Inhalation     | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.  |
| Skin Contact   | Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, consult a physician[5].                          |
| Eye Contact    | Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[5].                    |
| Ingestion      | Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. |

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Wear appropriate personal protective equipment[4].
- Containment and Cleanup: Avoid generating dust. Sweep up the spilled solid material and place it into a suitable, labeled container for disposal. Do not allow the chemical to enter drains[4].

## Disposal Considerations

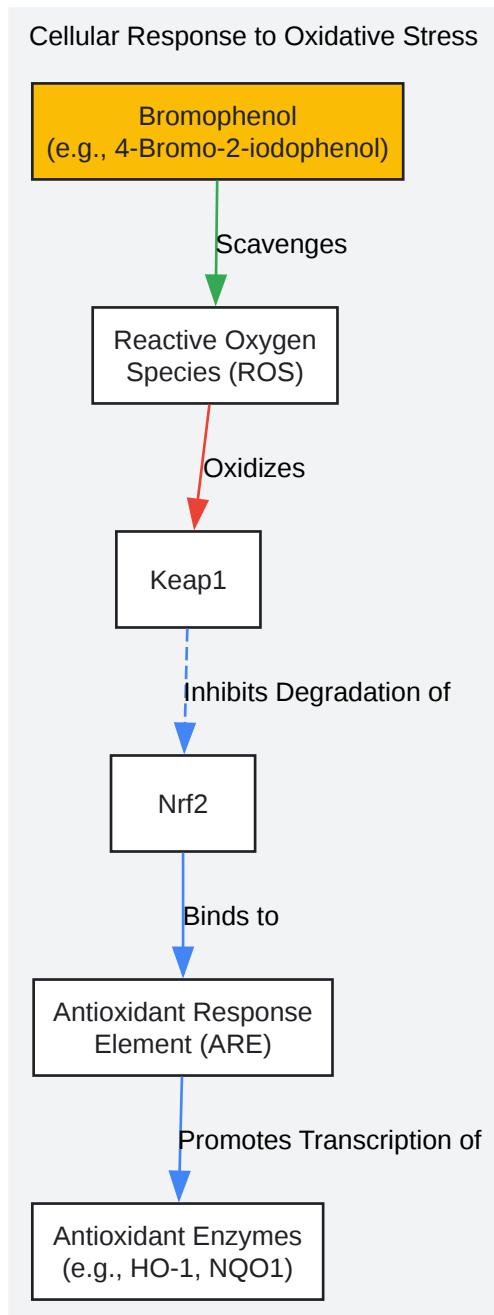
- Dispose of **4-Bromo-2-iodophenol** and its containers in accordance with local, regional, and national regulations. This material may be classified as hazardous waste[4].
- It is advisable to contract a licensed professional waste disposal service for its disposal[4].

## Potential Biological Effects and Signaling Pathways

While specific data on the biological activity and signaling pathways of **4-Bromo-2-iodophenol** are limited, halogenated phenols as a class are known to exhibit a range of biological effects[6]. Some bromophenols, for instance, have been shown to possess antioxidant properties and may interact with cellular signaling pathways such as the Nrf2-mediated pathway, which is involved in the cellular response to oxidative stress[7]. The presence of bromine and iodine atoms on the phenol ring can influence the molecule's interaction with biological targets[6]. Given its use as an intermediate in the synthesis of pharmaceuticals, it is plausible that **4-Bromo-2-iodophenol** could have biological activity.

The following diagram illustrates a potential, generalized signaling pathway that bromophenols might influence, based on studies of related compounds.

## Potential Generalized Signaling Pathway for Bromophenols

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Caption: A potential mechanism of action for bromophenols in the Nrf2-mediated antioxidant pathway.

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## References

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- To cite this document: BenchChem. [4-Bromo-2-iodophenol safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1279099#4-bromo-2-iodophenol-safety-data-sheet-and-handling-precautions>

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